

How to dissolve and store STAT5-IN-1 for experiments

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Compound of Interest

Compound Name: STAT5-IN-1

Cat. No.: B1676096

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Application Notes and Protocols for STAT5-IN-1 For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the dissolution, storage, and experimental use of **STAT5-IN-1**, a cell-permeable nicotinoyl hydrazone that acts as a selective inhibitor of Signal Transducer and Activator of Transcription 5 (STAT5).

Introduction to STAT5-IN-1

STAT5-IN-1 is a valuable research tool for investigating the roles of STAT5a and STAT5b in various biological processes, including cell proliferation, differentiation, and apoptosis.^{[1][2]} It functions by binding to the SH2 domain of STAT5, thereby preventing its phosphorylation and subsequent activation.^{[1][3][4]} This inhibitor has an IC₅₀ of 47 μM for the STAT5β isoform and exhibits selectivity over other STAT family members like STAT1 and STAT3.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **STAT5-IN-1** is provided in the table below.

Property	Value	Reference
Molecular Formula	$C_{16}H_{11}N_3O_3$	
Molecular Weight	293.28 g/mol	
CAS Number	285986-31-4	
Appearance	White to light yellow solid powder	
IC50 (STAT5 β)	47 μ M	

Dissolution and Storage of STAT5-IN-1

Proper dissolution and storage are critical for maintaining the stability and activity of **STAT5-IN-1**.

Solubility

Solvent	Solubility	Reference
DMSO	≥ 20 mg/mL	
Water	< 1 mg/mL	
Ethanol	< 1 mg/mL	

Preparation of Stock Solutions

For most in vitro experiments, **STAT5-IN-1** should be dissolved in high-quality, anhydrous Dimethyl Sulfoxide (DMSO).

- To prepare a 10 mM stock solution: Dissolve 2.93 mg of **STAT5-IN-1** powder in 1 mL of DMSO.
- Vortex thoroughly to ensure complete dissolution. Sonication may be used to aid dissolution.
- Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.

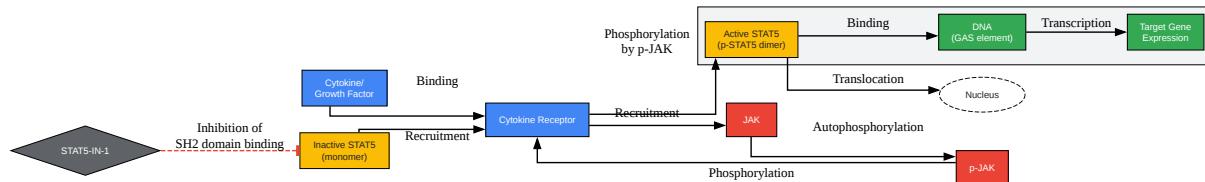
Storage Conditions

Form	Storage Temperature	Shelf Life	Reference
Powder	-20°C	3 years	
Powder	4°C	2 years	
In Solvent (DMSO)	-80°C	6 months - 1 year	
In Solvent (DMSO)	-20°C	1 - 6 months	

Note: For in vivo experiments, it is recommended to prepare fresh solutions on the day of use.

STAT5 Signaling Pathway

The STAT5 signaling pathway is a crucial cellular communication route activated by various cytokines and growth factors. Its dysregulation is implicated in several diseases, including cancer.



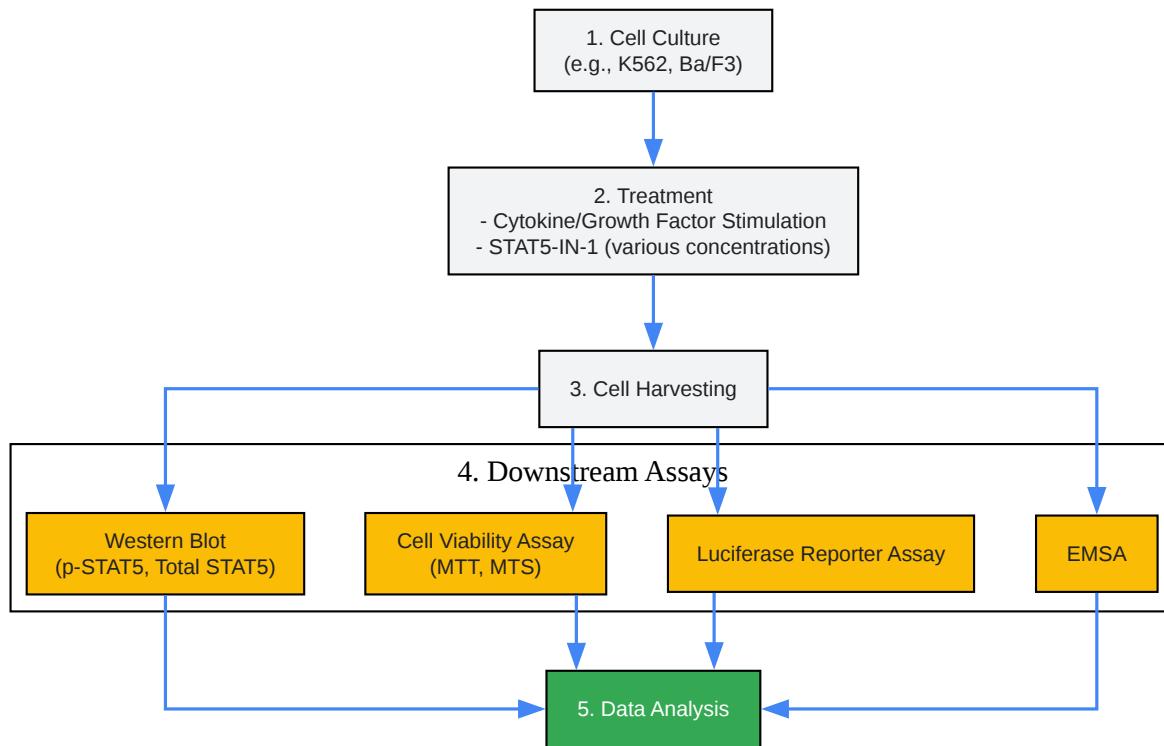
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Canonical JAK-STAT5 Signaling Pathway and Inhibition by **STAT5-IN-1**.

Experimental Protocols

The following are detailed protocols for common experiments involving **STAT5-IN-1**.

In Vitro Experimental Workflow



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References

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